

Endosidin 2: A Powerful Tool for Probing Root Gravitropism

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Compound of Interest

Compound Name: Endosidin 2

Cat. No.: B593817

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Application Notes and Protocols for Researchers, Scientists, and Drug Development Professionals

Endosidin 2 (ES2), a potent small molecule inhibitor of exocytosis, has emerged as an invaluable chemical tool for dissecting the intricate mechanisms of root gravitropism. By targeting the EXO70 subunit of the exocyst complex, ES2 disrupts the tethering of secretory vesicles to the plasma membrane, thereby inhibiting the delivery of crucial cargo proteins, including auxin transporters, which are essential for the differential growth that underlies gravitropic curvature.^{[1][2][3][4]} These application notes provide a comprehensive overview and detailed protocols for utilizing **Endosidin 2** in the study of root gravitropism.

Mechanism of Action

Endosidin 2 specifically targets the EXO70A1 subunit of the octameric exocyst complex in plants.^{[1][5]} This interaction inhibits exocytosis, the process by which cells transport molecules to the plasma membrane.^{[1][2][4]} In the context of root gravitropism, the polar localization of PIN-FORMED (PIN) auxin efflux carriers is paramount for establishing the asymmetric auxin gradient that drives differential growth. ES2 has been shown to disrupt the trafficking and plasma membrane localization of PIN proteins, particularly PIN2, PIN3, and PIN4, leading to their accumulation in intracellular compartments and a subsequent reduction in polar auxin transport.^{[1][2][6]} This disruption of PIN protein cycling ultimately impairs the root's ability to respond to gravitational stimuli, resulting in an agravitropic phenotype.^[3]

Quantitative Data Summary

The following tables summarize the effective concentrations and observed effects of **Endosidin 2** on various aspects of root growth and gravitropism, as reported in the literature.

Table 1: Effective Concentrations of **Endosidin 2** in *Arabidopsis thaliana*

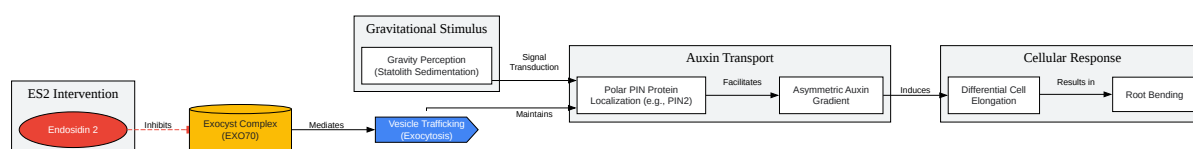
Parameter	ES2 Concentration	Observed Effect	Reference
Root Growth Inhibition	15-25 μ M	Modest inhibition	[7]
40 μ M	Significant reduction in root elongation	[3]	
Agravitropic Response	15 μ M	Inhibition of gravitropic response	[3]
40 μ M	Strong agravitropic phenotype	[3]	
PIN2 Trafficking	40 μ M	Reduced abundance at the plasma membrane	[1]
50 μ M	Accelerated endocytosis and accumulation in intracellular aggregates	[6]	

Table 2: IC50 Values of **Endosidin 2** in *Physcomitrium patens*

Parameter	IC50 Value	95% Confidence Interval	Reference
Plant Area	8.8 μ M	4.0 μ M - 19.9 μ M	[2]
Plant Solidity	12.3 μ M	9.2 μ M - 22.1 μ M	[2]

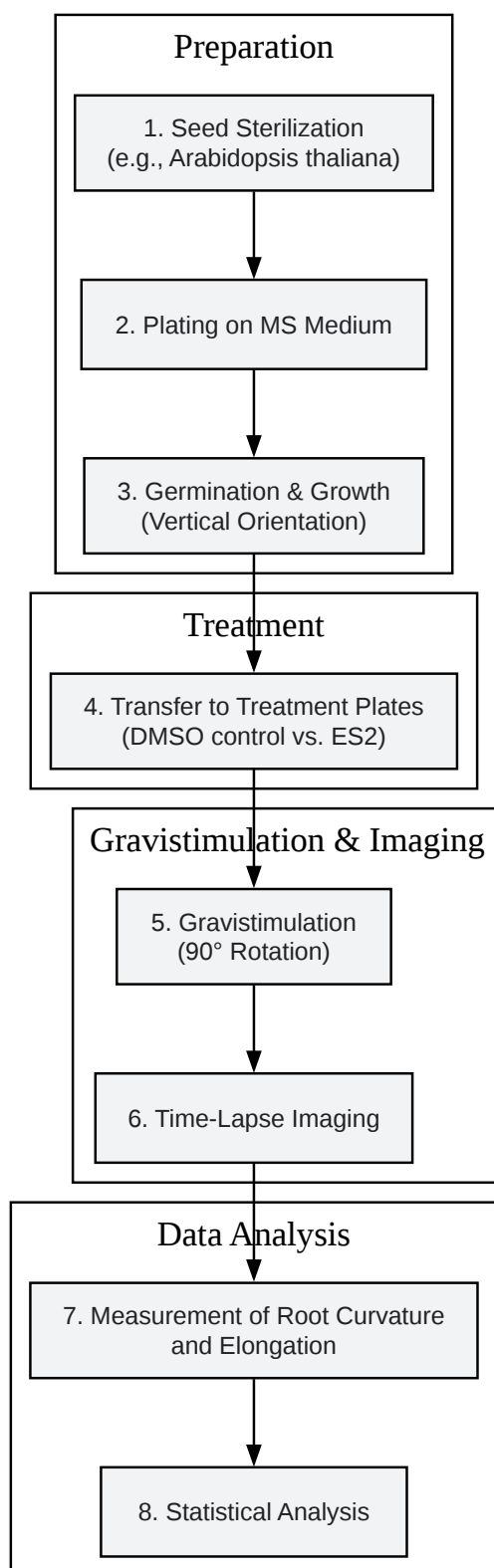
Signaling Pathway and Experimental Workflow Visualizations

The following diagrams illustrate the key signaling pathways affected by **Endosidin 2** and a typical experimental workflow for studying its effects on root gravitropism.



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Fig. 1: ES2's impact on the root gravitropism signaling pathway.



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